

Ecotoxicological Profile of Basic Red 14 in Aquatic Environments: A Technical Guide

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Compound of Interest

Compound Name: **Basic Red 14**

Cat. No.: **B1583731**

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Introduction

Basic Red 14 is a cationic dye used in various industrial applications, particularly in the textile industry. The discharge of effluents containing such dyes into aquatic ecosystems is a significant environmental concern. This technical guide provides a comprehensive overview of the ecotoxicological effects of **Basic Red 14** on aquatic life, synthesizing available data to inform researchers, scientists, and drug development professionals. The guide details quantitative toxicity data, experimental methodologies, and potential mechanisms of toxicity.

Quantitative Ecotoxicity Data

The acute and chronic toxicity of **Basic Red 14** to various aquatic organisms has been evaluated in several studies. The following table summarizes the key quantitative data.

Test Organism	Taxonomic Group	Endpoint	Duration	Concentration (mg/L)	Reference
Chlorella sp.	Algae	96-h EC50	96 hours	10.88	[1][2][3]
Moina macrocopa	Crustacean (Waterflea)	48-h LC50	48 hours	4.91	[1][2][3]

Note: Some Safety Data Sheets (SDS) for **Basic Red 14** indicate that no data is available regarding its toxicity to aquatic life[4][5]. The data presented above is from a peer-reviewed

scientific study and should be considered more indicative of the potential environmental risk.

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of toxicological studies.

The following sections describe the protocols for the key experiments cited.

1. Algal Growth Inhibition Test (Chlorella sp.)

This protocol is based on the methodology for the 96-hour EC50 determination for Chlorella sp. [1][2][3].

- Test Organism: Chlorella sp., a species of green algae.
- Culture Medium: A suitable nutrient-rich medium for algal growth.
- Test Conditions:
 - Temperature: Controlled at an optimal level for the species.
 - Light: Continuous illumination with a specified intensity (e.g., 6,000 lux)[3].
 - pH: Maintained within a narrow range suitable for the test organism.
- Procedure:
 - Prepare a series of test solutions with varying concentrations of **Basic Red 14**. A control group with no dye is also prepared.
 - Inoculate each test flask with a known concentration of Chlorella sp.
 - Incubate the flasks under the specified conditions for 96 hours.
 - At the end of the exposure period, measure the algal growth in each flask. This can be done by cell counts, chlorophyll a content, or dry weight[1][2].
- Endpoint Calculation: The 96-h EC50 (the concentration that causes a 50% reduction in growth compared to the control) is calculated using statistical methods.

2. Acute Immobilization Test (Moina macrocoppa)

This protocol outlines the determination of the 48-hour LC50 for the waterflea, *Moina macrocoppa*[1][2][3].

- Test Organism: *Moina macrocoppa*, a small freshwater crustacean.
- Test Water: A standardized, reconstituted water or clean natural water.
- Test Conditions:
 - Temperature: Maintained at a constant, appropriate temperature.
 - Light: A standard light/dark cycle is established.
- Procedure:
 - Prepare a range of **Basic Red 14** concentrations in the test water, along with a control.
 - Introduce a specific number of young, healthy *Moina macrocoppa* into each test vessel.
 - Observe the organisms at 24 and 48 hours for immobilization (inability to swim).
- Endpoint Calculation: The 48-h LC50 (the concentration that is lethal to 50% of the test organisms) is determined.

Mechanisms of Toxicity

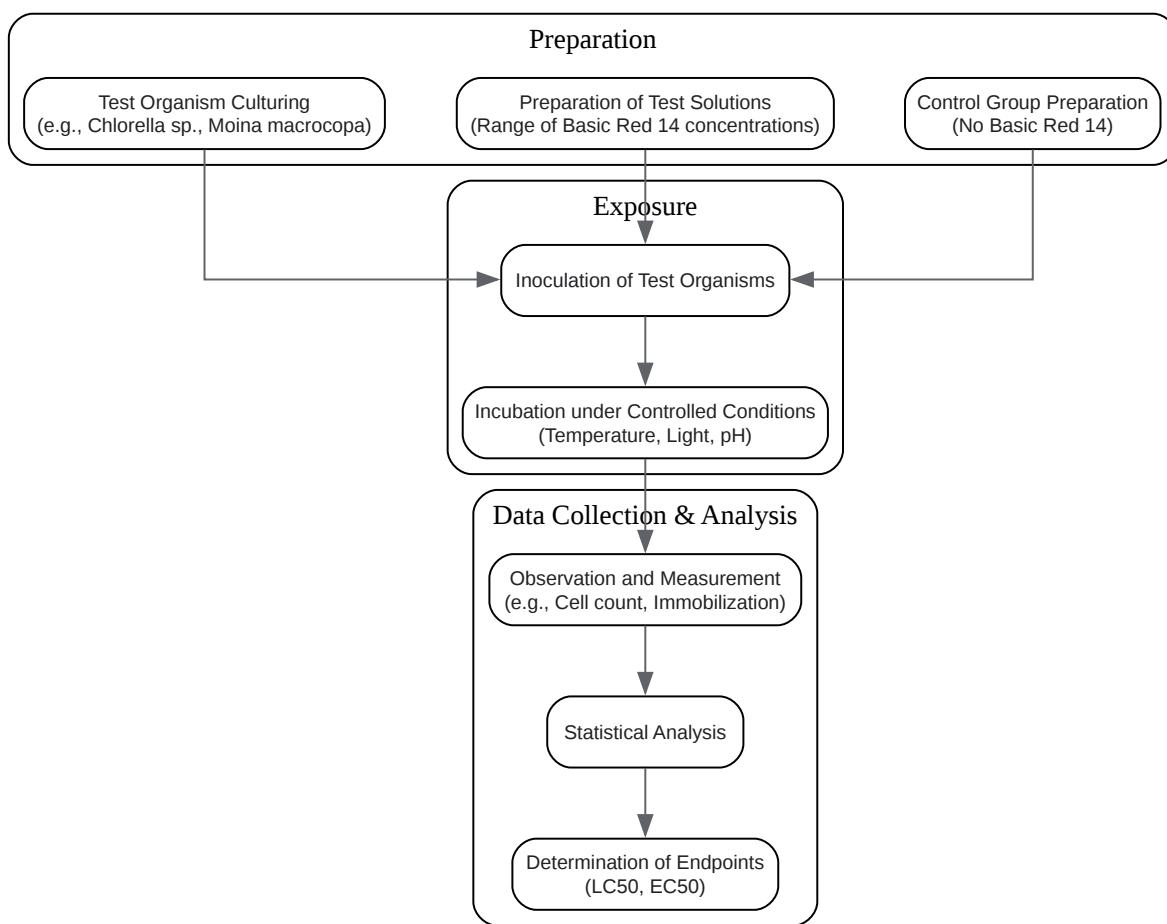
The toxicity of **Basic Red 14** to aquatic organisms is thought to be influenced by its chemical properties. As a cationic dye with a small molecular size, it may readily pass through cell membranes and be absorbed by organelles within the cells of organisms like waterfleas[1][2]. For algae, the dye's color can interfere with photosynthesis by absorbing light at wavelengths used by chlorophyll[1][2].

While specific signaling pathways for **Basic Red 14** have not been extensively elucidated, a related dye, Basic Violet 14, has been shown to induce hepatotoxicity in zebrafish, with oxidative stress suggested as a potential mechanism[6][7]. This suggests that **Basic Red 14**

could also induce toxicity through the generation of reactive oxygen species (ROS), leading to cellular damage.

Visualizations

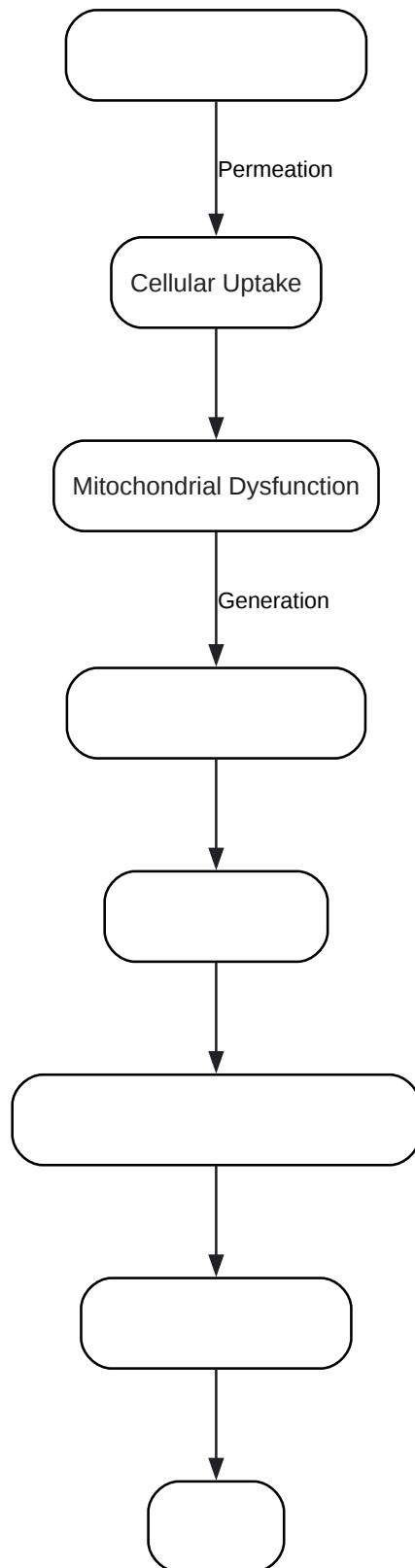
Experimental Workflow for Aquatic Toxicity Testing



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Caption: Workflow for a typical aquatic toxicity test.

Conceptual Signaling Pathway for Cationic Dye-Induced Oxidative Stress

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Caption: Potential mechanism of toxicity via oxidative stress.

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